

Comparative Technical Guide: (2R)- vs. (2S)-p-Cresyl Glycidyl Ether

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Compound of Interest

Compound Name: (2R)-2-[(4-methylphenoxy)methyl]oxirane

Cat. No.: B12066894

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Executive Summary

p-Cresyl glycidyl ether (CGE), also known as 1,2-epoxy-3-(p-tolyloxy)propane, is a critical chiral building block and a significant process impurity in the synthesis of

-adrenergic receptor antagonists (beta-blockers). While often encountered industrially as a racemate (CAS: 2186-24-5) used in epoxy resin formulations, its enantiomers hold distinct importance in pharmaceutical applications.

- The (2S)-Enantiomer: Typically the target for hydrolysis in kinetic resolution processes to yield chiral diols; often correlates with the "distomer" (inactive/toxic) profile in beta-blocker synthesis precursors.
- The (2R)-Enantiomer: Frequently the "retained" species in Hydrolytic Kinetic Resolution (HKR) and a key intermediate for (S)-beta-blockers (due to inversion during amine opening).
- Critical Relevance: CGE is explicitly identified as Bisoprolol Impurity 6. Understanding its chirality is essential for controlling enantiomeric purity in final drug substances.

Molecular Identification & Stereochemistry

The chirality of CGE resides at the C2 position of the glycidyl moiety. The absolute configuration dictates the optical rotation and the stereochemical outcome of downstream nucleophilic substitutions.

Feature	(2R)-p-Cresyl Glycidyl Ether	(2S)-p-Cresyl Glycidyl Ether
Structure	Oxirane ring oriented away (Rectus)	Oxirane ring oriented towards (Sinister)
CAS (Racemic)	2186-24-5	2186-24-5
Formula		
MW	164.20 g/mol	164.20 g/mol
IUPAC	(2R)-2-[(4-methylphenoxy)methyl]oxirane	(2S)-2-[(4-methylphenoxy)methyl]oxirane
Key Role	Precursor to (S)-amino alcohols (via inversion)	Substrate for enzymatic hydrolysis

Synthesis & Enantiomeric Resolution

High-purity enantiomers are rarely synthesized de novo due to the cost of chiral epichlorohydrin. The industry standard is Hydrolytic Kinetic Resolution (HKR) using Jacobsen's Catalyst (Co-Salen complexes).

Hydrolytic Kinetic Resolution (HKR) Protocol

This process leverages the high selectivity of chiral Cobalt(III)-Salen complexes to preferentially hydrolyze one enantiomer to the water-soluble diol, leaving the other epoxide intact.

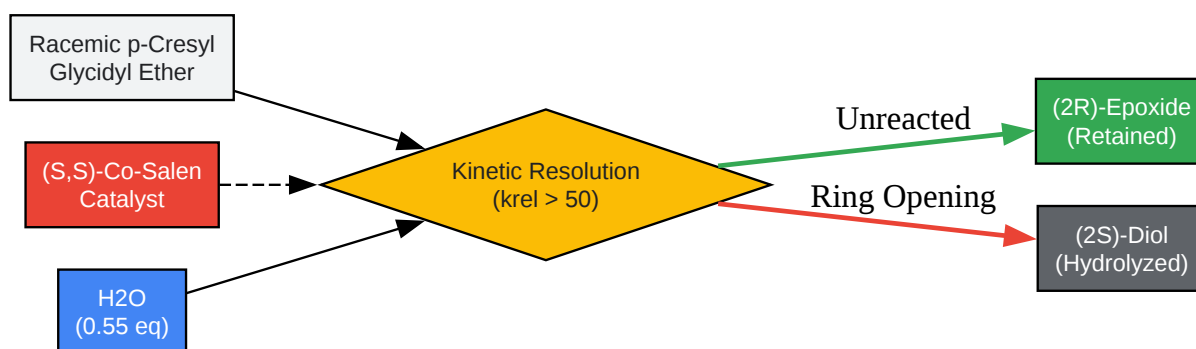
Experimental Workflow:

- Substrate: Racemic p-cresyl glycidyl ether.

- Catalyst: (S,S)-Co(III)-Salen (0.5 mol%).
- Reagent: Water (0.55 eq relative to racemate).
- Conditions: Stir at ambient temperature (0–25 °C) for 12–24 hours.
- Outcome: The catalyst preferentially hydrolyzes the (S)-epoxide to the (S)-diol.
- Purification: Partition between water (removes diol) and hexane/ether (recovers (R)-epoxide).

Synthesis Pathway Visualization

The following diagram illustrates the HKR pathway and the divergence of the enantiomers.



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Caption: Jacobsen's HKR preferentially hydrolyzes the (S)-enantiomer, yielding high-purity (R)-p-cresyl glycidyl ether.

Physicochemical Characterization

While scalar properties (BP, Density) are identical, vector properties (Optical Rotation) and interaction with chiral stationary phases differ.

Property	Value / Observation	Notes
Boiling Point	258 °C (at 760 mmHg)	Identical for both.
Density	1.09 g/cm ³	Identical for both.
Solubility	Low in water; Soluble in alcohols, ethers	Identical.
Optical Rotation	Non-zero, opposite signs	Specific is solvent-dependent.
Stability	Susceptible to polymerization	Acids/Bases trigger ring opening.

Biological Profile & Toxicity[3]

For drug development, CGE is primarily a genotoxic impurity (GTI) concern.

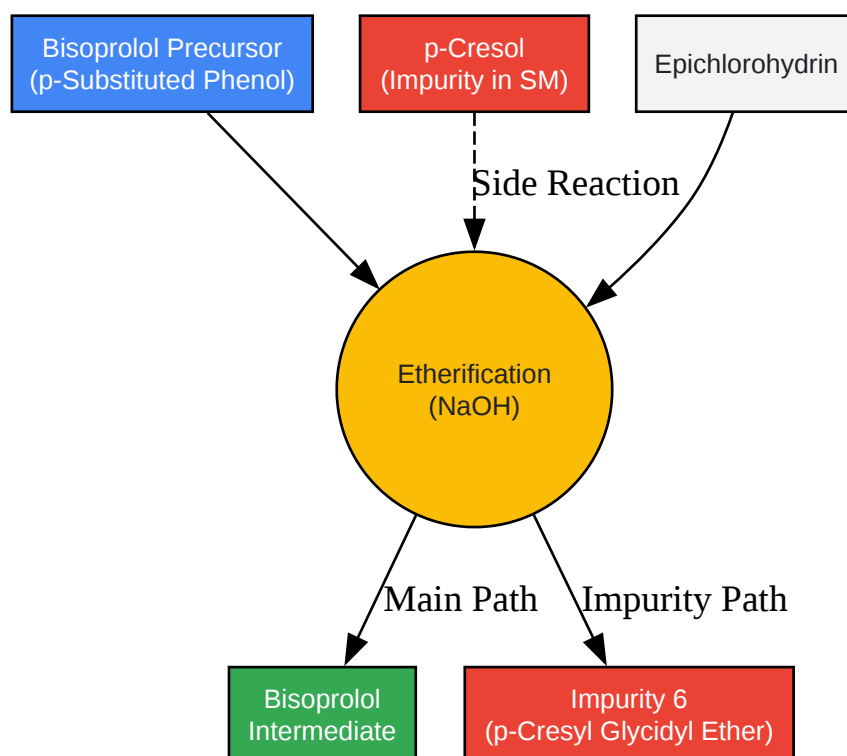
Mutagenicity

Glycidyl ethers are alkylating agents that react with DNA bases (specifically N-7 of guanine).

- Ames Test: Generally Positive (strains TA100, TA1535).
- Mechanism: Direct alkylation due to ring strain of the epoxide.
- Stereotoxicity: While both enantiomers are electrophilic, biological systems (enzymes like epoxide hydrolases) detoxify them at different rates. The (S)-enantiomer is often hydrolyzed faster by mammalian cytosolic epoxide hydrolase, potentially making the (R)-enantiomer more persistent in vivo if not targeted by specific pathways.

Pharmaceutical Relevance: Bisoprolol Impurity 6

CGE appears as a specific impurity in the synthesis of Bisoprolol. Its presence indicates contamination of the starting material (p-hydroxybenzyl alcohol derivatives) with p-cresol.



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Caption: Formation of p-Cresyl Glycidyl Ether (Impurity 6) during Bisoprolol synthesis due to p-cresol contamination.

Analytical Resolution (HPLC Protocol)

Separating the (2R) and (2S) enantiomers requires chiral stationary phases. Standard C18 columns cannot distinguish them.

Recommended Protocol:

- Column: Chiralcel OD-H or Chiralpak AD-H (Polysaccharide type).
- Mobile Phase: Hexane : Isopropanol (90:10 to 99:1).
- Flow Rate: 0.5 – 1.0 mL/min.
- Detection: UV at 270–280 nm (aromatic absorption).

- Elution Order: Typically, the (R)-enantiomer elutes differently than the (S), but specific order must be determined with a standard as it depends on the specific column selector (Amylose vs. Cellulose).

References

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